

Perfluorooctanesulfonamide (PFOSA): A Comprehensive Technical Review

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Compound of Interest

Compound Name: *perfluorooctanesulfonamide*

Cat. No.: *B106127*

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CAS Number: 754-91-6

An in-depth guide for researchers, scientists, and drug development professionals on the chemical properties, synthesis, analytical methodologies, biological interactions, and toxicological profile of **Perfluorooctanesulfonamide (PFOSA)**.

Introduction

Perfluorooctanesulfonamide (PFOSA), a synthetic organofluorine compound, is a member of the broad class of per- and polyfluoroalkyl substances (PFAS).^[1] Historically, it was a key component in 3M's Scotchgard formulation and was utilized for its grease and water-repellent properties in various consumer products, including food packaging.^[1] PFOSA is recognized as a persistent organic pollutant and serves as a metabolic precursor to the more widely known perfluorooctane sulfonate (PFOS).^[1] Its persistence in the environment and detection in biological systems, including human serum, have raised significant health and environmental concerns.^[1] This technical guide provides a detailed overview of PFOSA, focusing on its chemical characteristics, synthesis, analytical detection, biological effects, and toxicological data to support research and development activities.

Chemical and Physical Properties

PFOSA is characterized by a fully fluorinated eight-carbon chain attached to a sulfonamide functional group.^[1] This structure imparts both hydrophobic and lipophobic properties, contributing to its environmental persistence.

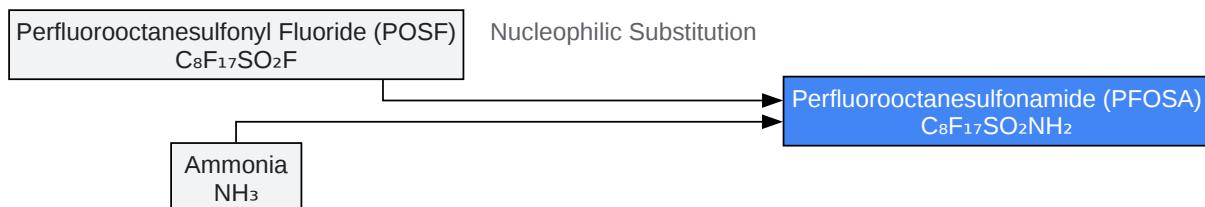
Property	Value	Reference
CAS Number	754-91-6	[2] [3] [4] [5]
Molecular Formula	C ₈ H ₂ F ₁₇ NO ₂ S	[2] [3] [4]
Molecular Weight	499.1 g/mol	[2]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8, 8-Heptadecafluorooctane-1- sulfonamide	[1]
Synonyms	FOSA, PFOSA, Perfluoroctylsulfonamide, Deethylsulfuramid	[1] [2]
Purity	≥85%	[2] [3]
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 10 mg/ml	[2]

Synthesis of Perfluoroctanesulfonamide

The synthesis of PFOSA can be achieved through several chemical pathways. The primary industrial method has been through the reaction of perfluoroctanesulfonyl fluoride (POSF).

Synthesis via Nucleophilic Substitution with Ammonia

A common laboratory and industrial synthesis involves the nucleophilic substitution of perfluoroctanesulfonyl fluoride (POSF) with ammonia.[\[1\]](#)[\[6\]](#)



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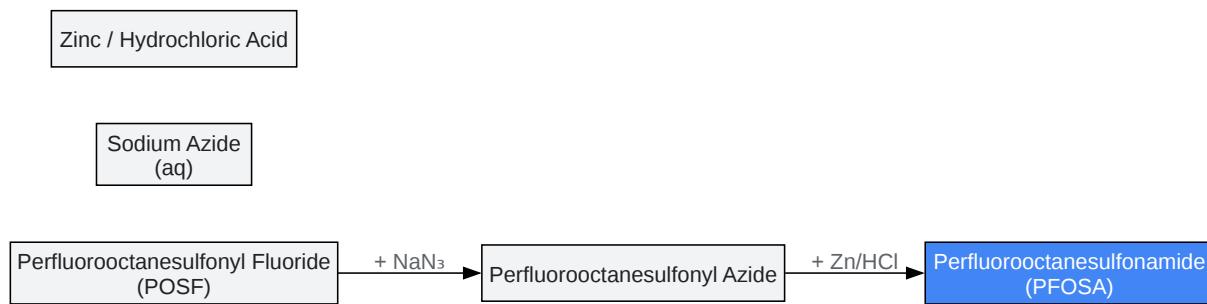
Synthesis of PFOSA via Nucleophilic Substitution.

Two-Step Synthesis via an Azide Intermediate

An alternative laboratory synthesis avoids the direct use of ammonia and proceeds through a two-step reaction involving an azide intermediate followed by reduction.[1][6]

Experimental Protocol:

- Azide Formation: Perfluorooctanesulfonyl fluoride is reacted with an aqueous solution of sodium azide at room temperature to yield perfluorooctanesulfonyl azide.[6]
- Reduction: The resulting azide is subsequently treated with zinc and aqueous hydrochloric acid to produce **perfluorooctanesulfonamide**.[6]



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Two-step synthesis of PFOSA via an azide intermediate.

Analytical Methodology

The detection and quantification of PFOSA in various matrices, such as environmental and biological samples, typically involve sophisticated analytical techniques.

Sample Preparation

Proper sample preparation is critical to avoid contamination and ensure accurate quantification. For aqueous samples, polypropylene or high-density polyethylene (HDPE) containers are recommended, as PFAS can adhere to glass surfaces.[7][8]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most common and sensitive method for the analysis of PFOSA.[9][10]

Experimental Protocol:

- Solid Phase Extraction (SPE): Water samples are often pre-concentrated using solid-phase extraction to isolate and enrich the analytes.[9]
- Chromatographic Separation: The extracted sample is injected into a liquid chromatograph, where PFOSA and its isomers are separated on a C18 or other suitable column.
- Mass Spectrometric Detection: The separated compounds are then introduced into a tandem mass spectrometer. Quantification is typically performed using selected reaction monitoring (SRM), which provides high selectivity and sensitivity.[10] The molecular anion m/z 498 is often used as the precursor ion for PFOSA.[10]



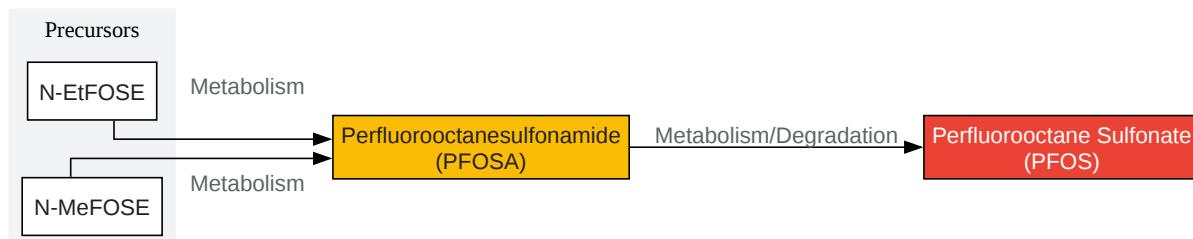
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Analytical workflow for PFOSA determination by LC-MS/MS.

Parameter	Value	Reference
Method Detection Limit (Blood)	0.1-1 pg/g ww	[10]
Precursor Ion (m/z)	498	[10]

Metabolism and Biological Fate

PFOSA is a known metabolic byproduct of N-alkylated **perfluorooctanesulfonamides**.^[1] For instance, N-ethyl perfluorooctanesulfonamidoethanol (N-EtFOSE) and N-methyl perfluorooctanesulfonamidoethanol (N-MeFOSE) are metabolized to PFOSA.^[1] Subsequently, PFOSA can be further metabolized or degraded to form the highly persistent perfluorooctane sulfonate (PFOS).^[1]



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Metabolic pathway of PFOSA from its precursors to PFOS.

Toxicology and Biological Effects

PFOSA has been shown to exhibit significant toxicity in various biological systems. It is considered a potent uncoupler of oxidative phosphorylation.^[1]

In Vitro Toxicity

In a study using PC12 cells, PFOSA was identified as the most toxic among the perfluorinated compounds tested.^[1]

Cell Line	Effect	Concentration Range	Reference
PC12	Cytotoxicity	10 to 250 µM	[1]

In Vivo Toxicity

Studies in zebrafish larvae have demonstrated that PFOSA can induce hepatic macrophage and neutrophil accumulation, as well as fibrosis.[\[2\]](#) Animal studies with related PFAS compounds have shown a range of toxic effects, including on the liver, gastrointestinal tract, and thyroid hormone levels.[\[11\]](#)

Organism	Effect	Concentration Range	Reference
Zebrafish Larvae	Hepatotoxicity	0.1-100 µg/L	[2]

Human Health Effects

While direct data on the reproductive and developmental effects of PFOSA in humans are limited, studies on related PFAS have shown associations with altered immune and thyroid function, liver disease, lipid and insulin dysregulation, and adverse reproductive and developmental outcomes.[\[11\]](#)[\[12\]](#) PFOSA has been detected in human serum samples, with levels in the sub- to low-parts per billion range.[\[1\]](#)

Conclusion

Perfluorooctanesulfonamide (PFOSA) is a persistent and toxic compound that warrants significant attention from the scientific and regulatory communities. Its role as a precursor to PFOS, coupled with its own inherent toxicity, highlights the importance of understanding its environmental fate, metabolic pathways, and biological effects. The detailed methodologies for its synthesis and analysis provided in this guide are intended to support further research into this environmentally relevant compound. Continued investigation into the long-term health effects of PFOSA and other PFAS is crucial for the development of effective risk assessment and mitigation strategies.

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